

Technical Guide: Characterization of Biotin-PEG3-Bromide

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Compound of Interest

Compound Name: *Biotin-PEG3-Bromide*

Cat. No.: *B12932867*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the expected analytical data and experimental protocols for the characterization of **Biotin-PEG3-Bromide**, a heterobifunctional linker commonly used in bioconjugation and drug delivery applications.

Physicochemical Properties

Biotin-PEG3-Bromide is a chemical compound that incorporates a biotin moiety for affinity binding to streptavidin and avidin, a flexible polyethylene glycol (PEG) spacer to enhance solubility and reduce steric hindrance, and a reactive bromide group for conjugation to nucleophiles.

Property	Value	Source
Chemical Formula	C ₁₈ H ₃₂ BrN ₃ O ₅ S	[1]
Molecular Weight	482.43 g/mol	[1]
CAS Number	1041766-91-9	[1]
Appearance	White to off-white solid	[1]
Purity	Typically ≥95% (by NMR)	[1]

Spectroscopic Data

While specific spectra for **Biotin-PEG3-Bromide** are not publicly available, the following tables represent the expected data based on the analysis of closely related structures and certificates of analysis from suppliers.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum is used to confirm the chemical structure of the molecule by identifying the chemical environment of each proton. The data presented below is a representative expectation for a spectrum acquired in a deuterated solvent such as CDCl₃ or DMSO-d₆.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~ 6.4	s	1H	NH (Urea)
~ 6.3	s	1H	NH (Urea)
~ 4.3	m	1H	CH (Biotin ring)
~ 4.1	m	1H	CH (Biotin ring)
~ 3.8 - 3.5	m	12H	O-CH ₂ (PEG chain)
~ 3.4	t	2H	CH ₂ -Br
~ 3.1	m	1H	CH (Biotin ring)
~ 2.9	dd	1H	CH ₂ (Biotin ring)
~ 2.7	d	1H	CH ₂ (Biotin ring)
~ 2.2	t	2H	CH ₂ -C=O
~ 1.7 - 1.3	m	6H	CH ₂ (Alkyl chain)

Mass Spectrometry (MS)

Mass spectrometry is employed to confirm the molecular weight of the compound. For **Biotin-PEG3-Bromide**, electrospray ionization (ESI) is a common technique. The expected molecular ions would correspond to the protonated molecule $[M+H]^+$ and the sodium adduct $[M+Na]^+$. Due to the presence of bromine, a characteristic isotopic pattern with two peaks of nearly equal intensity separated by 2 m/z units (for ^{79}Br and ^{81}Br) is expected.

Ion	Calculated m/z	Observed m/z
$[M+H]^+$ (^{79}Br)	482.14	Consistent with structure
$[M+H]^+$ (^{81}Br)	484.14	Consistent with structure
$[M+Na]^+$ (^{79}Br)	504.12	Consistent with structure
$[M+Na]^+$ (^{81}Br)	506.12	Consistent with structure

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the characterization of **Biotin-PEG3-Bromide**.

^1H NMR Spectroscopy Protocol

- Sample Preparation:
 - Weigh approximately 5-10 mg of **Biotin-PEG3-Bromide**.
 - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform- d , CDCl_3 ; or Dimethyl sulfoxide- d_6 , $\text{DMSO}-d_6$) in a clean, dry vial.
 - Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean 5 mm NMR tube to remove any particulate matter.
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), if not already present in the solvent.
 - Cap the NMR tube securely.
- Instrument Parameters (Example for a 400 MHz Spectrometer):
 - Spectrometer: 400 MHz NMR Spectrometer
 - Nucleus: ^1H
 - Pulse Program: Standard single pulse (zg30)
 - Number of Scans: 16-64 (depending on sample concentration)
 - Relaxation Delay: 1.0 s
 - Acquisition Time: ~4 s
 - Spectral Width: -2 to 12 ppm
 - Temperature: 298 K (25 °C)

- Data Processing:
 - Apply a Fourier transform to the acquired Free Induction Decay (FID).
 - Phase correct the spectrum manually or automatically.
 - Calibrate the chemical shift scale to the internal standard (TMS at 0.00 ppm) or the residual solvent peak.
 - Integrate the peaks to determine the relative number of protons.
 - Analyze the chemical shifts, multiplicities, and coupling constants to assign the peaks to the molecular structure.

Mass Spectrometry Protocol (LC-MS with ESI)

- Sample Preparation:
 - Prepare a stock solution of **Biotin-PEG3-Bromide** at a concentration of approximately 1 mg/mL in a suitable solvent such as methanol or acetonitrile.
 - Dilute the stock solution to a final concentration of 1-10 µg/mL with the mobile phase to be used for the analysis.
 - Filter the final solution through a 0.22 µm syringe filter to remove any particulates.
- Instrumentation and Conditions (Example):
 - Instrument: Liquid Chromatograph coupled to a Mass Spectrometer with an Electrospray Ionization (ESI) source.
 - LC Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient to elute the compound (e.g., start with 5% B, ramp to 95% B over several minutes).

- Flow Rate: 0.2-0.4 mL/min.
- Ionization Mode: Positive ESI.
- Capillary Voltage: 3-4 kV.
- Drying Gas Flow: 8-12 L/min.
- Drying Gas Temperature: 300-350 °C.
- Mass Range: m/z 100-1000.
- Data Analysis:
 - Identify the peak corresponding to **Biotin-PEG3-Bromide** in the total ion chromatogram (TIC).
 - Extract the mass spectrum for this peak.
 - Identify the molecular ion peaks ($[M+H]^+$ and $[M+Na]^+$) and confirm the characteristic isotopic pattern for bromine.
 - Compare the observed m/z values with the calculated theoretical values.

Visualizations

Characterization Workflow

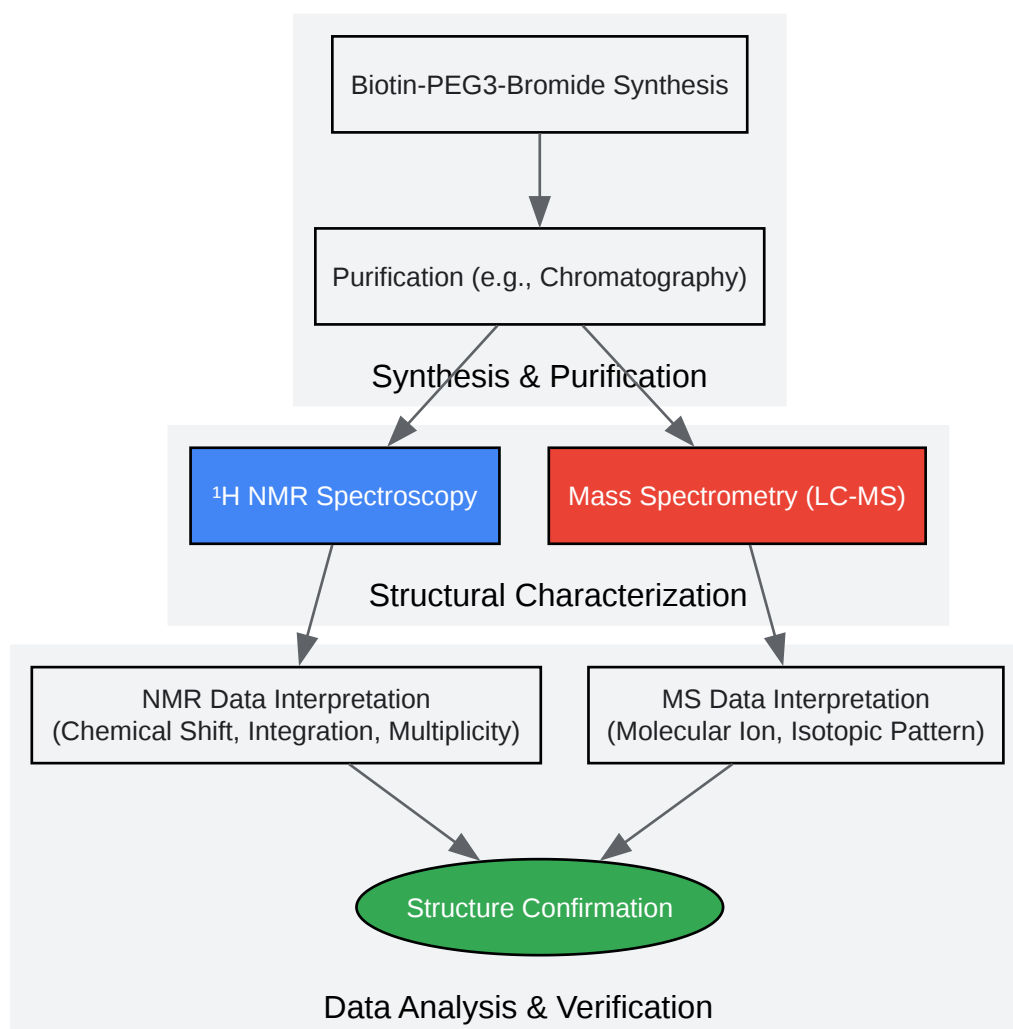


Figure 1. Analytical Workflow for Biotin-PEG3-Bromide Characterization

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Caption: Figure 1. Analytical Workflow for **Biotin-PEG3-Bromide** Characterization

Conceptual Signaling Pathway Application



Figure 2. Conceptual Use in a Pull-Down Assay

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Caption: Figure 2. Conceptual Use in a Pull-Down Assay

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References

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